

# C.I. Vat Green 9 poor solubility enhancement

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## Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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## Chemical Profile: C.I. Vat Green 9

The table below summarizes the core chemical and physical properties of **C.I. Vat Green 9** (Indanthrene Black BBN) to establish a baseline for your experiments [1] [2] [3].

Property	Specification
CAS Registry Number	6369-65-9 / 28780-10-1 [2] [3]
Molecular Formula	$C_{34}H_{15}NO_4$ [1] [2] [3]
Molecular Weight	501.49 g/mol [1] [2] [3]
Color Index	C.I. 59850 (Vat Green 9) [1] [2]
Appearance	Deep green to black powder [1] [2] [3]
Primary Application	Dyeing cotton, viscose, silk, wool, and polyester/cotton blends [2] [3]

## Solubility & Fastness Data

Understanding the solubility and fastness properties is critical for troubleshooting application issues. The following tables consolidate this data.

**Table 1: Solubility Profile** [1] [2] [3] *This dye is insoluble in water and ethanol.*

Solvent	Solubility
2-Chlorophenol	Soluble
1,2,3,4-Tetrahydronaphthalene	Soluble
Xylene	Soluble
Acetone	Slightly Soluble
Chloroform	Slightly Soluble
Pyridine	Slightly Soluble
Toluene	Slightly Soluble
Concentrated H <sub>2</sub> SO <sub>4</sub>	Dissolves to form a dark purple color

**Table 2: Color Fastness Standards (Typical Values)** [1] [2]

Standard	Light Fastness	Soaping (Stain)	Oxygen Bleach	Chlorine Bleach
ISO	6	4-5	4	1
AATCC	7	4	3	Not Specified

## Methodologies for Solubility Enhancement

While direct protocols for Vat Green 9 are scarce, the following advanced techniques are widely used in pharmaceutical and chemical development to address poor solubility and can be adapted for experimental purposes [4].

**1. Amorphous Solid Dispersions (ASDs) via Spray Drying** This technique is a mainstream approach for enhancing the solubility and bioavailability of poorly water-soluble compounds [4].

- **Workflow:** A solution of the active compound (Vat Green 9) and a polymer carrier is prepared in a suitable organic solvent. This solution is then pumped through a nozzle into a heated drying chamber. The solvent rapidly evaporates, forming solid particles where the compound is "trapped" in an amorphous, high-energy state, which has higher solubility than its crystalline form [4].

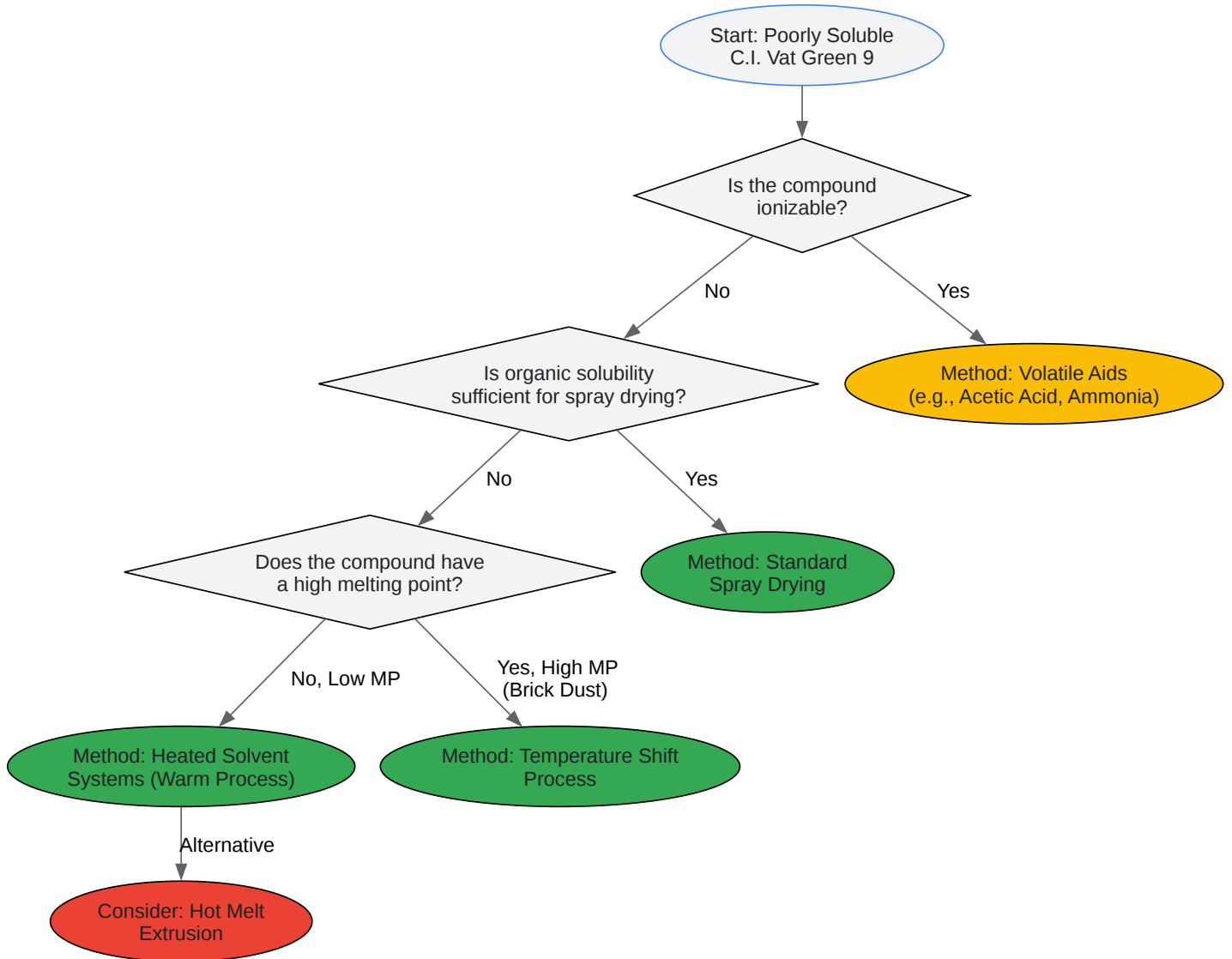
**2. Application of Heat in Solvent Systems** For compounds with low organic solubility, applying heat can significantly increase dissolution.

- **Warm Process:** The solution tank is jacketed and heated to a temperature *below* the solvent's boiling point to dissolve the compound before spray drying [4].
- **Temperature Shift Process:** A slurry of the undissolved compound is pumped through an inline heat exchanger, where the temperature is rapidly raised *above* the solvent's boiling point to achieve dissolution just before atomization in the spray dryer. Case studies show this can lead to an 8- to 14-fold increase in throughput [4].

**3. Use of Volatile Processing Aids** This method is suitable for ionizable compounds. A volatile acid or base is added to the solvent to ionize the compound and dramatically increase its solubility. The aid is removed during the drying process, allowing the compound to revert to its original form [4].

- **For Basic Compounds:** Use a volatile acid like **Acetic Acid**. A case study with Gefitinib showed a 10-fold solubility increase in methanol/water [4].
- **For Acidic Compounds:** Use a volatile base like **Ammonia**. Case studies showed 20 to 40-fold solubility increases for acidic drugs [4].

The diagram below illustrates a logical workflow for selecting an appropriate solubility enhancement strategy.



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## Frequently Asked Questions (FAQs)

### Q1: What are the first steps if my C.I. Vat Green 9 will not dissolve in my intended solvent system?

First, consult the solubility profile in Table 1. If your solvent is not listed, begin with small-scale solubility screens using strong solvents like 2-chlorophenol. If dissolution is necessary in a weaker solvent, consider the solubility enhancement methodologies above, such as using a volatile acid or base if the compound is ionizable.

**Q2: How can I improve the dissolution rate of Vat Green 9 for a more efficient process?** Particle size reduction (micronization) is a foundational step. Beyond that, technologies like Amorphous Solid Dispersions (ASDs) are highly effective. Transforming the crystalline powder into an amorphous form via spray drying can significantly enhance the dissolution rate and apparent solubility [4].

**Q3: Are there any green or less hazardous solvents that can be used with this dye?** The standard solvents for this dye, like 2-chlorophenol, can be hazardous. To reduce environmental and safety risks, explore using heated systems with more acceptable solvents like methanol or acetone. The temperature shift process can make these solvents viable by increasing their dissolving power, avoiding the need for more toxic options like dichloromethane (DCM) [4].

## Experimental Design & Key Considerations

When planning experiments, keep these points in mind:

- **Start Small:** Always conduct small-scale feasibility studies (<10g) before scaling up any new process.
- **Characterize:** After applying a method like spray drying, use techniques like X-Ray Powder Diffraction (XRPD) to confirm the compound has been converted to the desired amorphous state.
- **Stability Testing:** Amorphous forms can be unstable and may recrystallize over time. Conduct accelerated stability studies on any newly formed dispersions.
- **Machine Learning:** For advanced modeling, machine learning techniques like ensemble models (e.g., Gradient Boosting) can be trained to predict solubility under various temperature and pressure conditions, though this requires a robust dataset [5].

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## References

1. Indanthrene black bbn | 6369-65- [chemicalbook.com]
2. Vat Green 9 [worlddyevariety.com]
3. China Vat CAS NO. 6369-65-9 Manufacturers Suppliers... Green 9 [hzreward.com]
4. BIOAVAILABILITY ENHANCEMENT: Low Solubility Solutions [drug-dev.com]
5. Machine learning estimation and optimization for ... [nature.com]

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